

# Proper Disposal of 7-Hydroxyflavanone: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: 7-Hydroxyflavanone

Cat. No.: B191499

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents is paramount to ensuring a secure and compliant laboratory environment. **7-Hydroxyflavanone**, a flavonoid with notable biological activities, requires careful consideration for its proper disposal due to its classification as a hazardous substance. This guide provides essential safety information, step-by-step disposal procedures, and logistical plans to manage **7-Hydroxyflavanone** waste effectively.

## Immediate Safety and Handling Precautions

Before handling **7-Hydroxyflavanone**, it is crucial to be aware of its potential hazards. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **7-Hydroxyflavanone** is classified as a skin irritant, a serious eye irritant, and may cause respiratory irritation.<sup>[1][2]</sup> Therefore, appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn at all times. All handling of the solid compound or its solutions should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation.

## Quantitative Hazard Data

While specific quantitative toxicity data for **7-Hydroxyflavanone** is not readily available in public databases, its GHS classification provides a clear indication of its hazard potential.

Hazard Classification	GHS Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation
Serious Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

## Step-by-Step Disposal Protocol

Given the hazardous nature of **7-Hydroxyflavanone** and the absence of a standardized, validated protocol for its chemical neutralization in a laboratory setting, the primary disposal route is to treat it as a hazardous chemical waste.

Experimental Protocol for Waste Segregation and Collection:

- Identify Waste Streams: Segregate waste containing **7-Hydroxyflavanone** from non-hazardous laboratory trash. This includes:
  - Pure, unused **7-Hydroxyflavanone**.
  - Solutions containing **7-Hydroxyflavanone**. Information on its solubility indicates it dissolves in organic solvents like DMSO, chloroform, and dichloromethane.[\[3\]](#)[\[4\]](#)
  - Contaminated labware (e.g., pipette tips, vials, contaminated paper towels).
- Select Appropriate Waste Containers:
  - Solid Waste: Collect pure **7-Hydroxyflavanone** and grossly contaminated solids in a clearly labeled, sealable, and chemically compatible container. The container should be marked with "Hazardous Waste," the chemical name "**7-Hydroxyflavanone**," and the appropriate hazard pictograms (e.g., exclamation mark for irritant).
  - Liquid Waste: Collect solutions of **7-Hydroxyflavanone** in a designated, leak-proof, and chemically resistant container. The container must be labeled with "Hazardous Waste," the full chemical names of all components (including solvents), their approximate

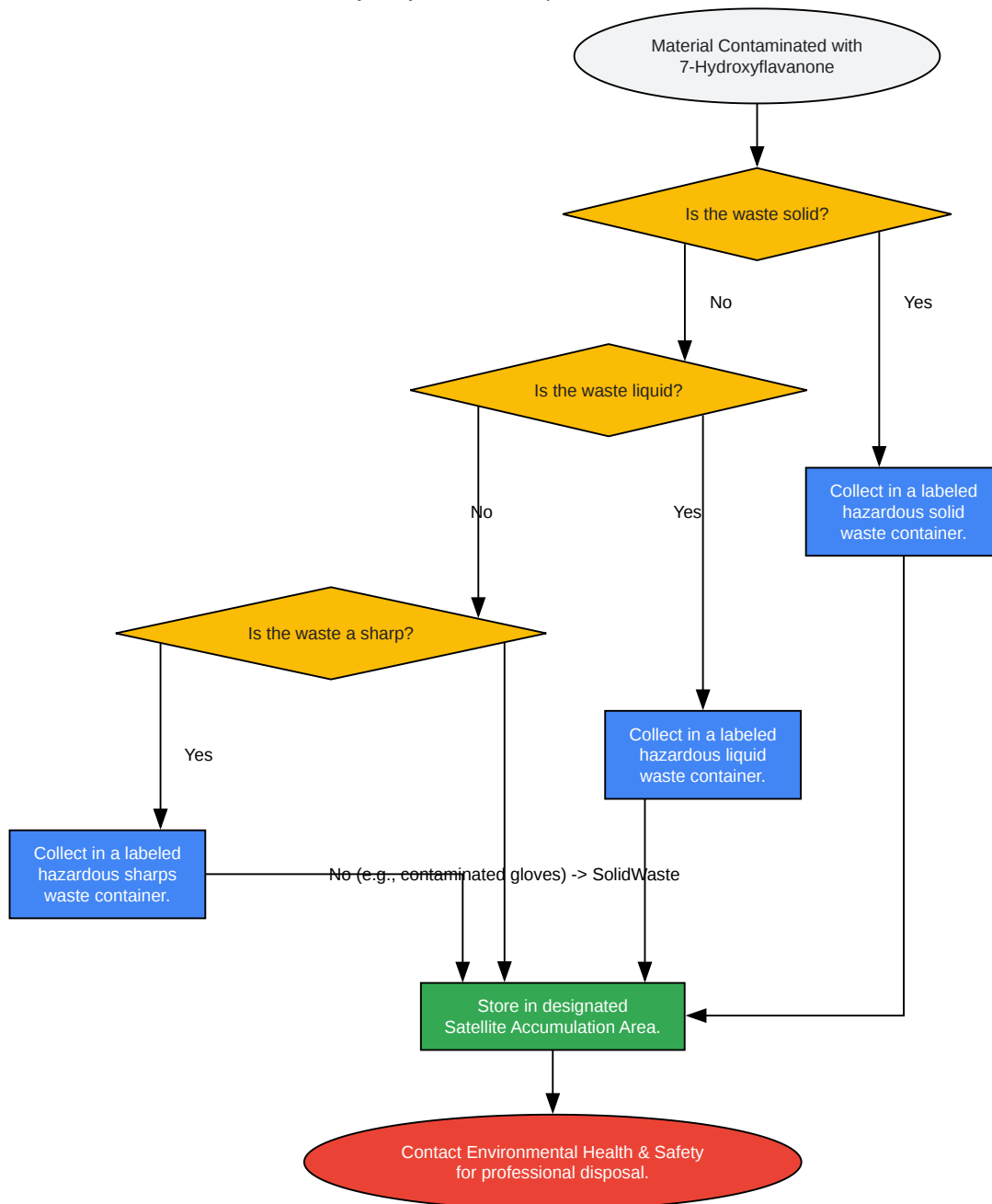
concentrations, and the relevant hazard pictograms. Do not mix with incompatible waste streams.

- Sharps Waste: Any sharps (e.g., needles, broken glass) contaminated with **7-Hydroxyflavanone** should be disposed of in a designated sharps container that is also labeled as hazardous chemical waste.
- Storage Pending Disposal:
  - Store all hazardous waste containers in a designated Satellite Accumulation Area (SAA).
  - Ensure containers are tightly sealed to prevent leaks or spills.
  - The SAA should be located at or near the point of generation and away from general laboratory traffic.
- Arrange for Professional Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
  - Follow all institutional and local regulations for hazardous waste disposal. Do not attempt to dispose of **7-Hydroxyflavanone** down the drain or in regular trash.

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of materials contaminated with **7-Hydroxyflavanone**.

## 7-Hydroxyflavanone Disposal Workflow



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Caption: Disposal workflow for **7-Hydroxyflavanone** waste.

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## References

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